

Mass Spectrometry Analysis of (3-Bromobutyl)cyclopropane: An In-depth Technical Guide

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Compound of Interest

Compound Name: (3-Bromobutyl)cyclopropane

Cat. No.: B15257465

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This technical guide provides a comprehensive overview of the mass spectrometry analysis of **(3-Bromobutyl)cyclopropane**. While direct mass spectrometry data for this specific compound is not readily available in public literature, this guide synthesizes information from the analysis of structurally related compounds, including brominated hydrocarbons and cyclopropane derivatives, to predict its fragmentation behavior and outline appropriate analytical methodologies.

Predicted Mass Spectrum and Fragmentation

The mass spectrum of **(3-Bromobutyl)cyclopropane** is expected to exhibit characteristic features of both alkyl bromides and cyclopropyl-containing molecules. The presence of bromine, with its two major isotopes ^{79}Br and ^{81}Br in nearly equal abundance, will result in distinctive isotopic patterns for bromine-containing fragments, appearing as pairs of peaks (M and $M+2$) with a roughly 1:1 intensity ratio.^{[1][2]}

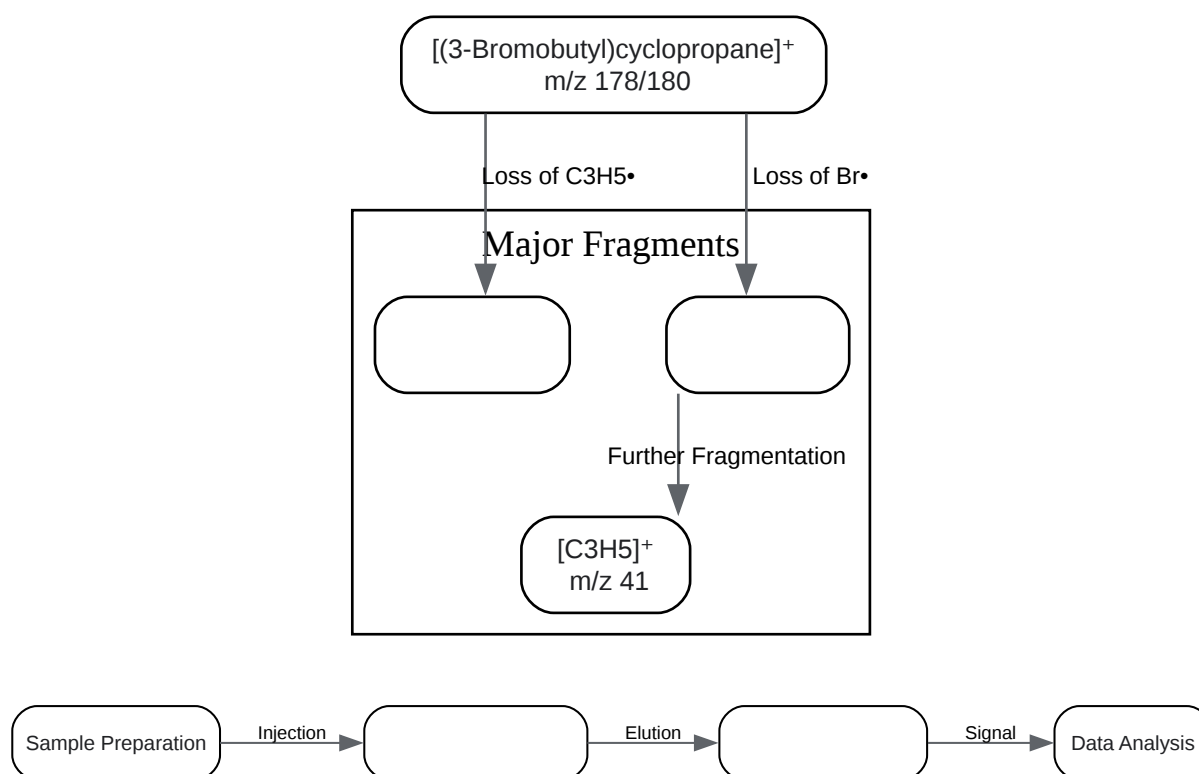
Ionization: Electron Ionization (EI) is a common technique for the analysis of such compounds, inducing fragmentation that provides valuable structural information.^{[3][4][5]} The initial event is the removal of an electron to form a molecular ion ($M+\bullet$).^{[3][5]}

Predicted Fragmentation Pathways:

The molecular ion of **(3-Bromobutyl)cyclopropane** is energetically unstable and will likely undergo fragmentation through several pathways.[3] The most probable fragmentations are:

- Alpha-Cleavage: Cleavage of the C-C bond adjacent to the bromine atom is a common pathway for alkyl halides.[6] This would result in the loss of a propylcyclopropane radical.
- Loss of Bromine: Cleavage of the C-Br bond, the weakest bond in the molecule, would lead to the formation of a butylcyclopropane cation.[2]
- Cyclopropane Ring Opening and Fragmentation: The cyclopropane ring can undergo ring-opening to form an isomeric alkene radical cation, which then fragments further. Common fragments from cyclopropane itself include the loss of H• or H₂.[7]
- Rearrangements: McLafferty-type rearrangements are possible if the alkyl chain is long enough, though less likely to be the primary pathway here.[8]

A diagram illustrating the predicted major fragmentation pathways is presented below.



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References

- 1. youtube.com [youtube.com]
- 2. docbrown.info [docbrown.info]
- 3. chemguide.co.uk [chemguide.co.uk]
- 4. An Organic Chemist's Guide to Electrospray Mass Spectrometric Structure Elucidation - PMC [pmc.ncbi.nlm.nih.gov]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. youtube.com [youtube.com]
- 7. docbrown.info [docbrown.info]
- 8. Mass spectral interpretation - Wikipedia [en.wikipedia.org]
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